

Application Notes & Protocols for Long-Term Storage of CP-424174 Powder

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Compound of Interest

Compound Name: CP-424174

Cat. No.: B1669492

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Audience: Researchers, scientists, and drug development professionals.

1. Introduction

CP-424174 is a reversible inhibitor of IL-1 β post-translational processing with an IC₅₀ of 210 nM.^[1] It functions by indirectly inhibiting the NLRP3 inflammasome, making it a valuable tool for research in inflammation and related signaling pathways.^[1] Proper storage of the powdered form of this compound is critical to maintain its stability and ensure the reliability and reproducibility of experimental results. These application notes provide detailed protocols and conditions for the long-term storage of **CP-424174** powder.

2. Chemical Properties

A summary of the key chemical properties of **CP-424174** is provided in the table below.

Property	Value
Molecular Formula	C ₂₂ H ₂₉ ClN ₂ O ₄ S
Molecular Weight	452.99 g/mol
CAS Number	210825-31-3

3. Recommended Long-Term Storage Conditions

To ensure the long-term stability of **CP-424174** powder, it is recommended to adhere to the following storage conditions.

Table 1: Recommended Storage Conditions for **CP-424174**

Form	Storage Temperature	Duration	Notes
Powder	-20°C	2 years ^[1]	Store in a tightly sealed, light-protected container. Minimize freeze-thaw cycles.
Powder	+4°C	Short-term	While some suppliers suggest storage at +4°C, for long-term stability, -20°C is recommended.
In DMSO	-80°C	6 months ^[1]	For stock solutions.
In DMSO	4°C	2 weeks ^[1]	For working solutions.

4. Experimental Protocols

4.1. Protocol for Receiving and Initial Storage

- Upon receiving the shipment of **CP-424174** powder, immediately inspect the container for any signs of damage or compromise.
- If the compound is not intended for immediate use, transfer the unopened container to a -20°C freezer for long-term storage.
- Record the date of receipt and the storage location in a laboratory inventory management system.

4.2. Protocol for Aliquoting and Handling

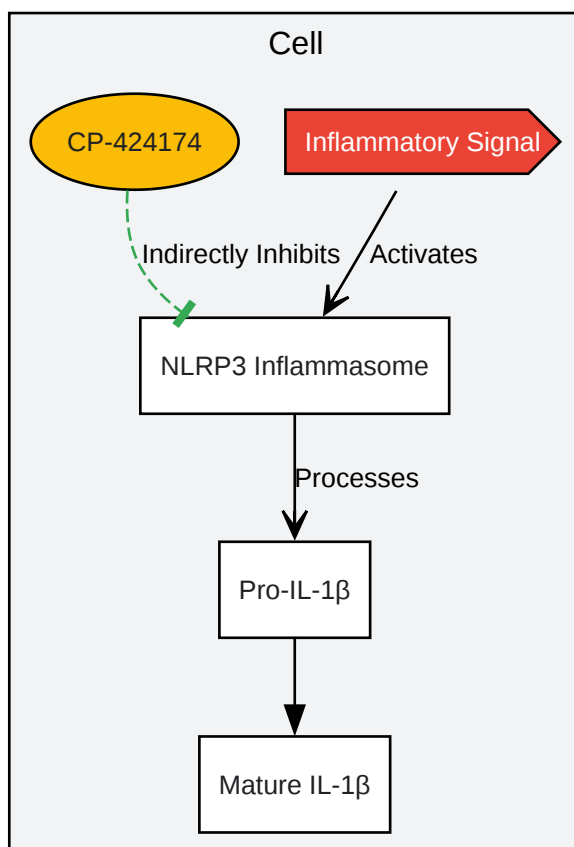
To prevent degradation from repeated freeze-thaw cycles and exposure to atmospheric moisture and light, it is recommended to aliquot the powder upon first use.

- Before opening the primary container, allow it to equilibrate to room temperature for at least 30 minutes in a desiccator. This minimizes condensation of atmospheric moisture onto the powder.
- In a controlled environment with low humidity (e.g., a glove box or a fume hood with dry air flow), carefully weigh and dispense the desired amounts of **CP-424174** powder into smaller, appropriately labeled, light-resistant vials.
- Ensure the vials are tightly sealed to prevent moisture ingress.
- Return the primary container and the newly created aliquots to the -20°C freezer for storage.

5. Signaling Pathway and Storage Workflow

5.1. **CP-424174** Mechanism of Action

The following diagram illustrates the inhibitory action of **CP-424174** on the IL-1 β signaling pathway.

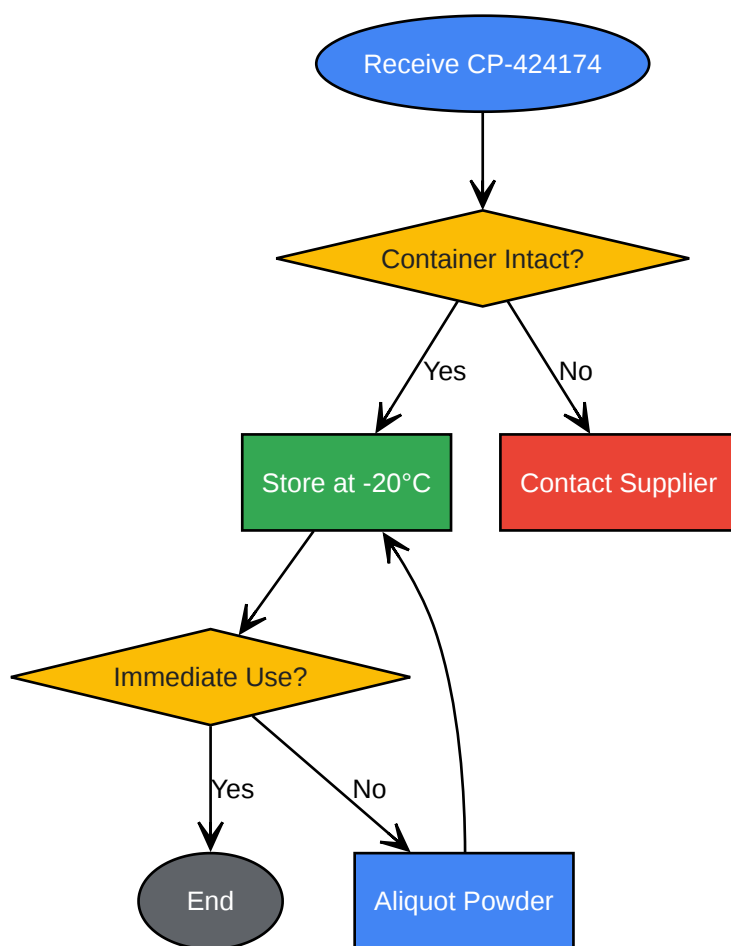


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Caption: **CP-424174** indirectly inhibits the NLRP3 inflammasome, preventing the processing of Pro-IL-1 β into mature IL-1 β .

5.2. Recommended Storage and Handling Workflow

The diagram below outlines the logical workflow for the proper storage and handling of **CP-424174** powder.



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Caption: Workflow for proper receipt, inspection, and storage of **CP-424174** powder.

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References

- 1. CP-424174 Datasheet DC Chemicals [dcchemicals.com]
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